

Cyclohexanone-d10: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Cyclohexanone-d10*

Cat. No.: *B056445*

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A Comprehensive Overview of **Cyclohexanone-d10**: CAS Number, Safety Data, and Analytical Applications

This technical guide provides an in-depth resource for researchers, scientists, and drug development professionals on **Cyclohexanone-d10**. This deuterated analog of cyclohexanone is a critical component in a variety of analytical and research applications, most notably as an internal standard for quantitative analysis. This document compiles its chemical and physical properties, safety information, and a detailed experimental protocol for its use in Gas Chromatography-Mass Spectrometry (GC-MS).

Chemical Identity and Properties

Cyclohexanone-d10 is a stable, non-radioactive, isotopically labeled form of cyclohexanone where all ten hydrogen atoms have been replaced with deuterium. This isotopic substitution results in a molecular weight increase of 10 Da compared to the unlabeled compound, while maintaining nearly identical chemical properties. This characteristic is paramount for its use in isotope dilution mass spectrometry.

CAS Number: 51209-49-5[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Unlabeled CAS Number: 108-94-1[\[1\]](#)[\[4\]](#)

Property	Value	Source(s)
Molecular Formula	C ₆ D ₁₀ O	[1] [2] [3]
Molecular Weight	108.20 g/mol	[1] [2]
Appearance	Colorless to pale yellow oily liquid	
Density	1.044 g/mL at 25 °C	[5]
Melting Point	-47 °C (lit.)	[5]
Boiling Point	155 °C (lit.)	[5]
Flash Point	47 °C (116.6 °F) - closed cup	[6]
Refractive Index	n _{20/D} 1.45 (lit.)	[5]
Isotopic Purity	≥ 98 atom % D	[3]

Safety Data Sheet Summary

Cyclohexanone-d₁₀ is a flammable liquid and vapor that is harmful if swallowed, in contact with skin, or inhaled. It can cause serious eye damage and skin irritation. Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical. Work should be conducted in a well-ventilated area, and sources of ignition should be avoided.

Hazard Class	GHS Pictogram(s)	Signal Word	Hazard Statement(s)
Flammable liquids (Category 3)		Danger	H226: Flammable liquid and vapour.
Acute toxicity, Oral (Category 4)		Warning	H302: Harmful if swallowed.
Acute toxicity, Dermal (Category 4)		Warning	H312: Harmful in contact with skin.
Acute toxicity, Inhalation (Category 4)		Warning	H332: Harmful if inhaled.
Skin irritation (Category 2)			H315: Causes skin irritation.
Serious eye damage (Category 1)	corrosion	Danger	H318: Causes serious eye damage.
Specific target organ toxicity - single exposure (Category 3), Respiratory system			H335: May cause respiratory irritation.

Precautionary Statements (Selected):

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[[7](#)]
- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[[7](#)]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[[7](#)]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.

- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
[\[7\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[7\]](#)

Experimental Protocol: Quantification of Volatile Organic Compounds (VOCs) in Water using Cyclohexanone-d10 as an Internal Standard

The following is a representative protocol for the quantitative analysis of a target volatile organic compound (e.g., unlabeled cyclohexanone) in a water sample using **Cyclohexanone-d10** as an internal standard, based on established EPA methodologies for VOC analysis.

3.1. Principle

A known amount of **Cyclohexanone-d10** is added to a water sample. The sample is then prepared and analyzed by GC-MS. Because the deuterated internal standard has nearly identical chemical and physical properties to the analyte, it experiences similar losses during sample preparation and analysis. The ratio of the analyte's response to the internal standard's response is used for quantification, which corrects for variations in sample handling and instrument performance.

3.2. Materials and Reagents

- **Cyclohexanone-d10** (Internal Standard)
- Unlabeled Cyclohexanone (Analyte Standard)
- Methanol (GC grade)
- Deionized water
- Sample vials
- Micropipettes

3.3. Preparation of Standard Solutions

- Internal Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Cyclohexanone-d10** and dissolve it in 10 mL of methanol in a volumetric flask.
- Analyte Stock Solution (1000 µg/mL): Accurately weigh 10 mg of unlabeled cyclohexanone and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of calibration standards by diluting the analyte stock solution with deionized water to achieve the desired concentration range (e.g., 1, 5, 10, 20, 50 µg/L).
- Internal Standard Spiking Solution (10 µg/mL): Dilute the internal standard stock solution with methanol to a concentration of 10 µg/mL.

3.4. Sample Preparation

- Collect the water sample in a clean, appropriate container.
- For each sample and calibration standard, transfer a 5 mL aliquot to a sample vial.
- Spike each sample and standard with 5 µL of the 10 µg/mL internal standard spiking solution to achieve a final concentration of 10 µg/L of **Cyclohexanone-d10**.
- Cap the vials and vortex to mix.

3.5. GC-MS Analysis

The following are typical GC-MS parameters. These should be optimized for the specific instrument and analytes of interest.

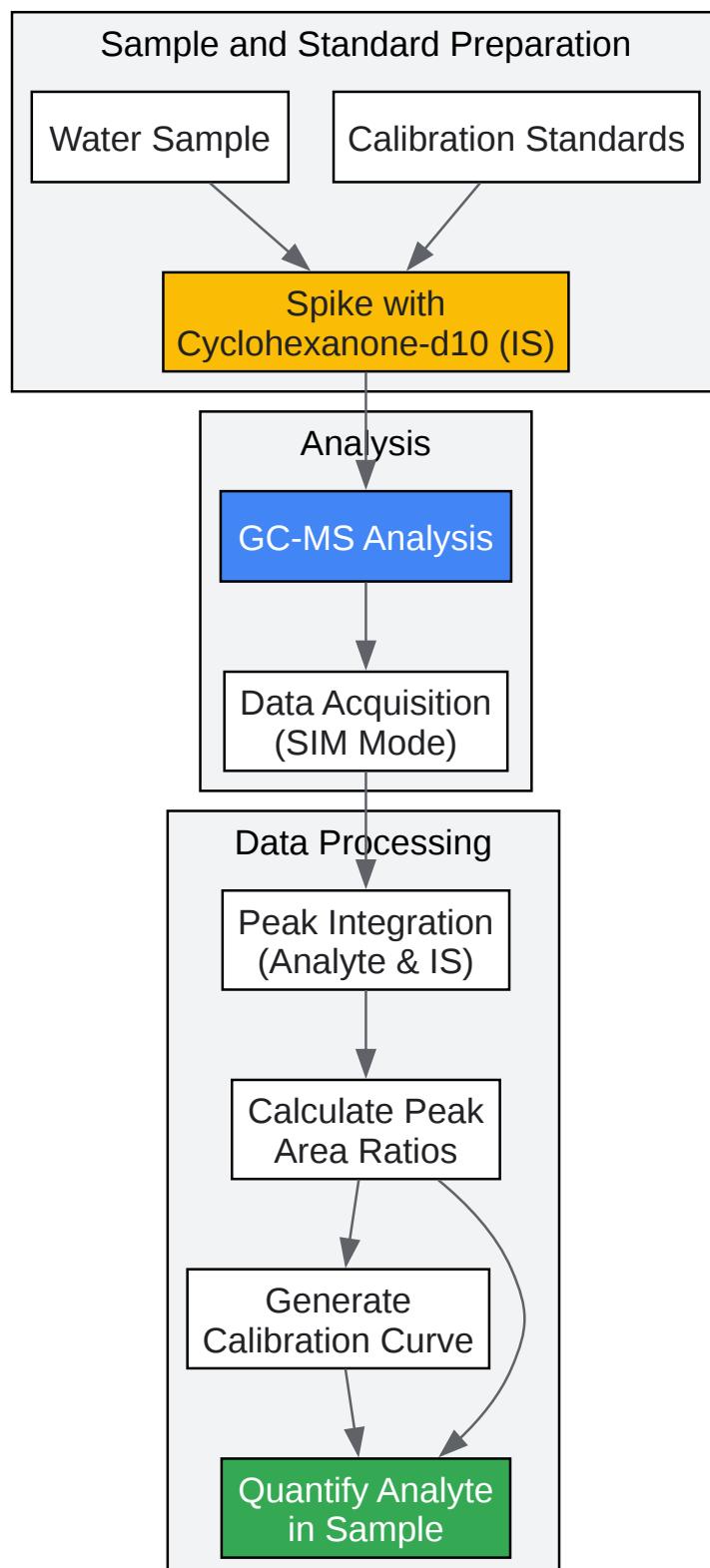
GC Parameter	Value
Column	DB-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent
Inlet Temperature	250 °C
Injection Mode	Splitless
Injection Volume	1 μ L
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Oven Program	Initial 40 °C, hold for 2 min, ramp at 10 °C/min to 200 °C, hold for 5 min
MS Parameter	Value
Ion Source Temp	230 °C
Mode	Selected Ion Monitoring (SIM)
Quantification Ion (Cyclohexanone)	m/z 98
Quantification Ion (Cyclohexanone-d10)	m/z 108

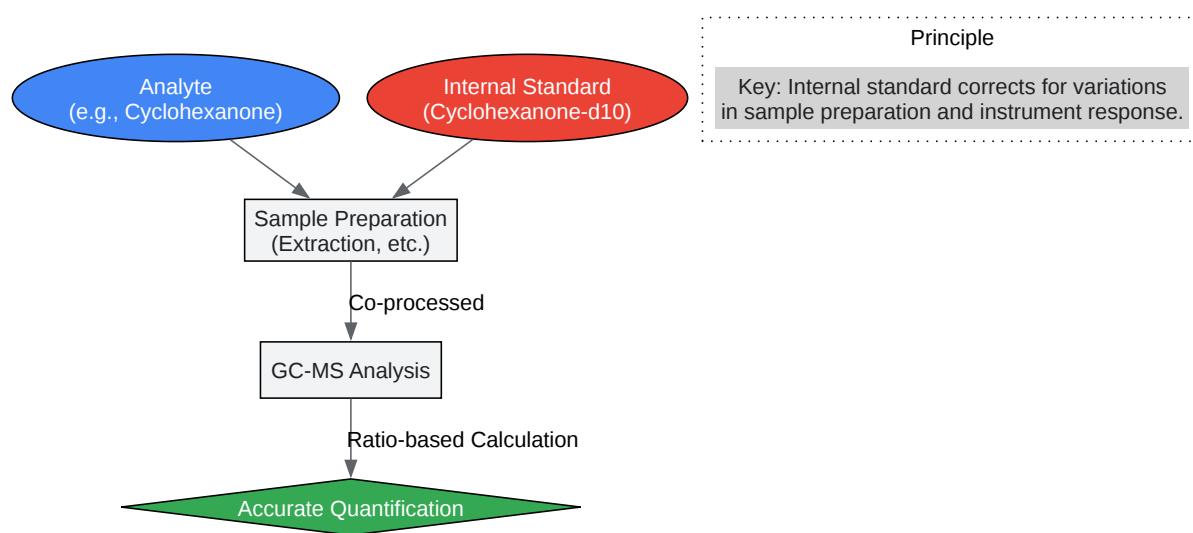
3.6. Data Analysis

- Create a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the calibration standards.
- Determine the concentration of the analyte in the samples by calculating the peak area ratio and using the calibration curve.

Visualizations

Experimental Workflow for VOC Quantification



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